

Application Notes & Protocols: Safe Handling and Storage of 3-Ethoxy-4-nitroaniline

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Compound of Interest

Compound Name: **3-Ethoxy-4-nitroaniline**

Cat. No.: **B1600549**

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Abstract: This document provides a comprehensive guide to the safe handling, storage, and emergency management of **3-Ethoxy-4-nitroaniline** (CAS No. 116435-75-7). While specific toxicological data for this isomer is limited, its structural classification as a nitroaniline necessitates stringent safety protocols. This guide synthesizes data from analogous compounds and established chemical safety principles to provide researchers, scientists, and drug development professionals with a framework for minimizing exposure and mitigating risks. The protocols herein are designed to be self-validating, emphasizing the causality behind each safety measure to foster a deep-rooted culture of safety in the laboratory.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of the potential hazards is the foundation of safe laboratory practice. [1] **3-Ethoxy-4-nitroaniline** belongs to the aromatic nitro compound family, a class of chemicals known for its potential toxicity. The risk assessment for this compound is based on data from closely related nitroaniline isomers, providing a robust, albeit inferred, safety profile.

Physicochemical Properties

A clear identification of the substance is the first step in any safety protocol.

Property	Value	Source
Chemical Name	3-Ethoxy-4-nitroaniline	[2] [3]
CAS Number	116435-75-7	[3] [4] [5]
Molecular Formula	C8H10N2O3	[2] [6]
Appearance	Powder or liquid	[6]
InChIKey	PQKLWSDPMIJHSY- UHFFFAOYSA-N	[2]

Toxicological Profile (Inferred)

Direct, comprehensive toxicological data for **3-Ethoxy-4-nitroaniline** is not readily available. Therefore, its hazard profile is extrapolated from well-documented analogs like p-nitroaniline and other ethoxy-nitroaniline isomers.

- Acute Toxicity: Nitroanilines are generally classified as toxic if swallowed, in contact with skin, or if inhaled.[\[7\]](#)[\[8\]](#)[\[9\]](#) The primary routes of occupational exposure are dermal contact and inhalation of dust particles.[\[10\]](#)
- Organ Toxicity: Prolonged or repeated exposure to nitroanilines may cause damage to organs, including the liver, kidney, heart, and blood.[\[7\]](#)[\[11\]](#)
- Irritation: Isomers such as 4-Ethoxy-2-nitroaniline and 4-Ethoxy-3-nitroaniline are known to cause serious eye and skin irritation, with the potential for respiratory irritation.[\[12\]](#)[\[13\]](#)
- Environmental Hazard: These compounds are often harmful to aquatic life with long-lasting effects, mandating that they are not released into the environment.[\[7\]](#)[\[8\]](#)[\[14\]](#)

GHS Hazard Classification (Anticipated)

Based on the available data for analogous compounds, the following GHS classification should be assumed for all handling and storage procedures.

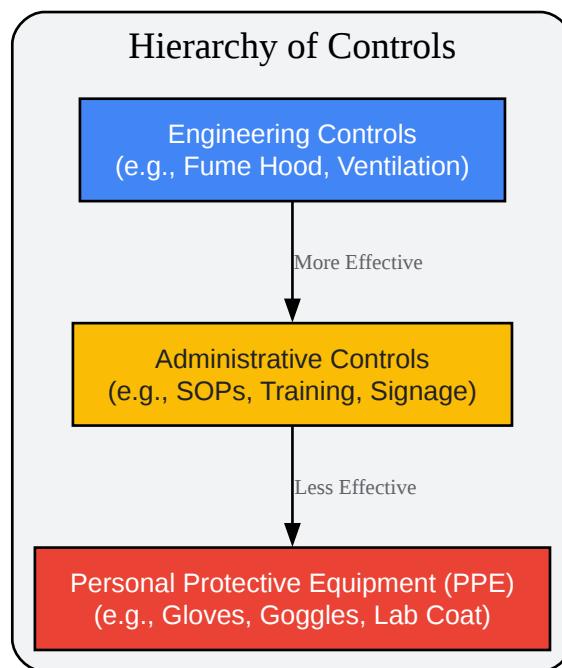
Pictogram	GHS Class	Hazard Statement
	Acute Toxicity 3 (Oral, Dermal, Inhalation)	H301+H311+H331: Toxic if swallowed, in contact with skin or if inhaled.[9]
	Specific Target Organ Toxicity (Repeated Exposure)	H373: May cause damage to organs through prolonged or repeated exposure.[9]
	Skin Irritation 2, Eye Irritation 2	H315: Causes skin irritation. H319: Causes serious eye irritation.[4][12]
No Pictogram	Hazardous to the Aquatic Environment	H412: Harmful to aquatic life with long lasting effects.[9]

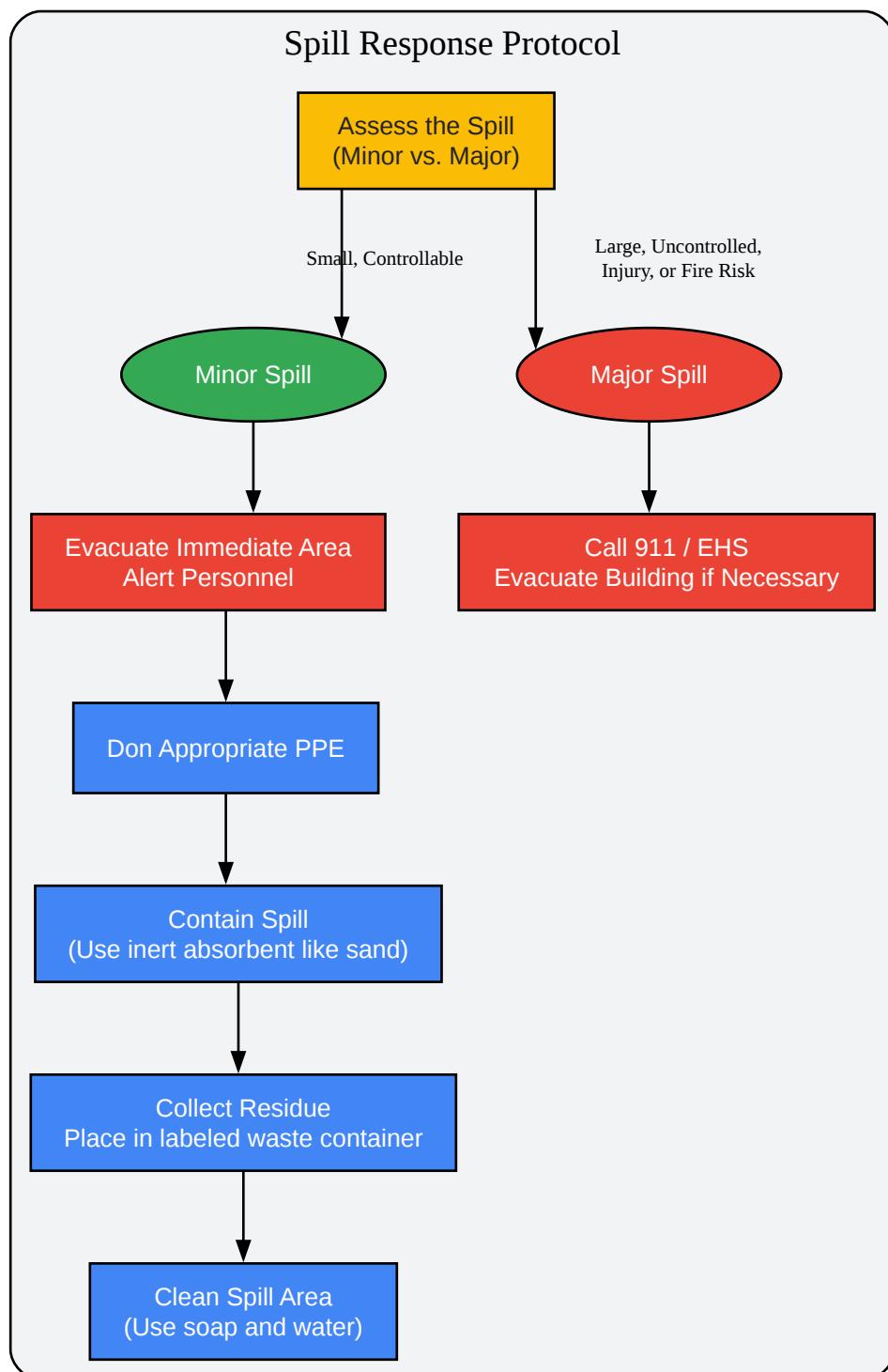
Section 2: Engineering Controls & Personal Protective Equipment (PPE)

Mitigating exposure requires a multi-layered approach, beginning with robust engineering controls and followed by meticulous use of personal protective equipment. This strategy is best understood through the hierarchy of controls.

The Hierarchy of Controls

The most effective safety strategies prioritize engineering solutions over reliance on personal protective equipment. PPE is the final barrier between the researcher and the hazard.





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Caption: A workflow for responding to chemical spills in the laboratory.

Minor Spill Cleanup Steps:

- Alert personnel in the immediate area and evacuate if necessary. [15]2. Wearing appropriate PPE (respirator, gloves, goggles, lab coat), contain the spill with an inert absorbent material like sand, earth, or vermiculite. [12]3. Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste disposal. Avoid creating dust. [16]4. Clean the spill area thoroughly with soap and water. [17]5. Decontaminate all tools and launder protective clothing. [12]

First Aid Measures

In case of any exposure, immediate action is required. Provide the Safety Data Sheet (SDS) to responding medical personnel. [16]

Exposure Route	Immediate Action
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention. [13][16]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected skin with large amounts of soap and water for at least 15 minutes. Seek immediate medical attention. [13][16][17]
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation. Seek immediate medical attention. [13][16][17]

| Ingestion | Do NOT induce vomiting. Rinse the mouth with water. If the person is conscious, give one glass of water to drink. Seek immediate medical attention. [16][18]|

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